

2-(2-Chloro-6-methylphenyl)acetic Acid: Proper Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: 2-(2-Chloro-6-methylphenyl)acetic acid

CAS No.: 521300-44-7

Cat. No.: B1454845

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Executive Summary & Operational Directive

Immediate Classification: Halogenated Organic Acid Primary Disposal Path: High-Temperature Incineration (with HCl scrubbing)[1]

2-(2-Chloro-6-methylphenyl)acetic acid (CAS: 13523-27-8 / Analogous to 2444-36-2) is a halogenated aromatic acid.[1] Unlike standard organic acids, the presence of the chlorine substituent on the phenyl ring dictates a strict segregation protocol. Under no circumstances should this compound be disposed of in "General Organic" or "Non-Halogenated" waste streams.

Why this matters:

- **Incinerator Integrity:** Burning chlorinated compounds in standard oxidizers generates hydrochloric acid (HCl), which corrodes facility infrastructure.
- **Regulatory Compliance:** Misclassification violates EPA 40 CFR 261 guidelines, potentially triggering "Characteristic Waste" violations.

- Toxic Byproducts: Improper combustion temperatures can yield dioxins or polychlorinated biphenyls (PCBs).

Chemical Safety & Hazard Profile

Before initiating disposal, verify the material state. This compound typically presents as a white to off-white crystalline powder.[1]

Physicochemical Properties (Disposal Relevant)

Property	Data / Characteristic	Impact on Disposal
Physical State	Solid (Crystalline Powder)	Requires solid waste drum or solubilization for liquid waste streams.[1]
Acidity (pKa)	~3.8 - 4.2 (Predicted)	Corrosive potential. Do not mix with strong bases (e.g., NaOH) in waste containers without heat control.[1]
Halogen Content	Contains Chlorine (Cl)	Mandatory Segregation. Must go to Halogenated Waste streams.
Water Solubility	Low / Sparingly Soluble	Do not attempt to flush down drains; it will precipitate and clog plumbing.

Hazard Statements (GHS)[1]

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4][5]
- H335: May cause respiratory irritation.[2][3][4][5]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Bulk Substance & Contaminated Debris)

Applicable for: Expired reagents, spill cleanup materials, heavily contaminated gloves/paper.

- Segregation: Obtain a waste container specifically designated for "Solid Hazardous Waste - Halogenated."
- Primary Containment:
 - If the original bottle is to be discarded, ensure the cap is tightly sealed.
 - If loose powder, double-bag in heavy-duty polyethylene (4 mil minimum) bags.^[1]
- Labeling:
 - Affix a hazardous waste tag.
 - Critical: Check the box for "Halogenated."
 - List constituents: "**2-(2-Chloro-6-methylphenyl)acetic acid, 95%+**."^[1]
- Storage: Store in a satellite accumulation area away from oxidizers (e.g., nitric acid) and strong bases.

Protocol B: Liquid Waste (Mother Liquors & HPLC Effluent)

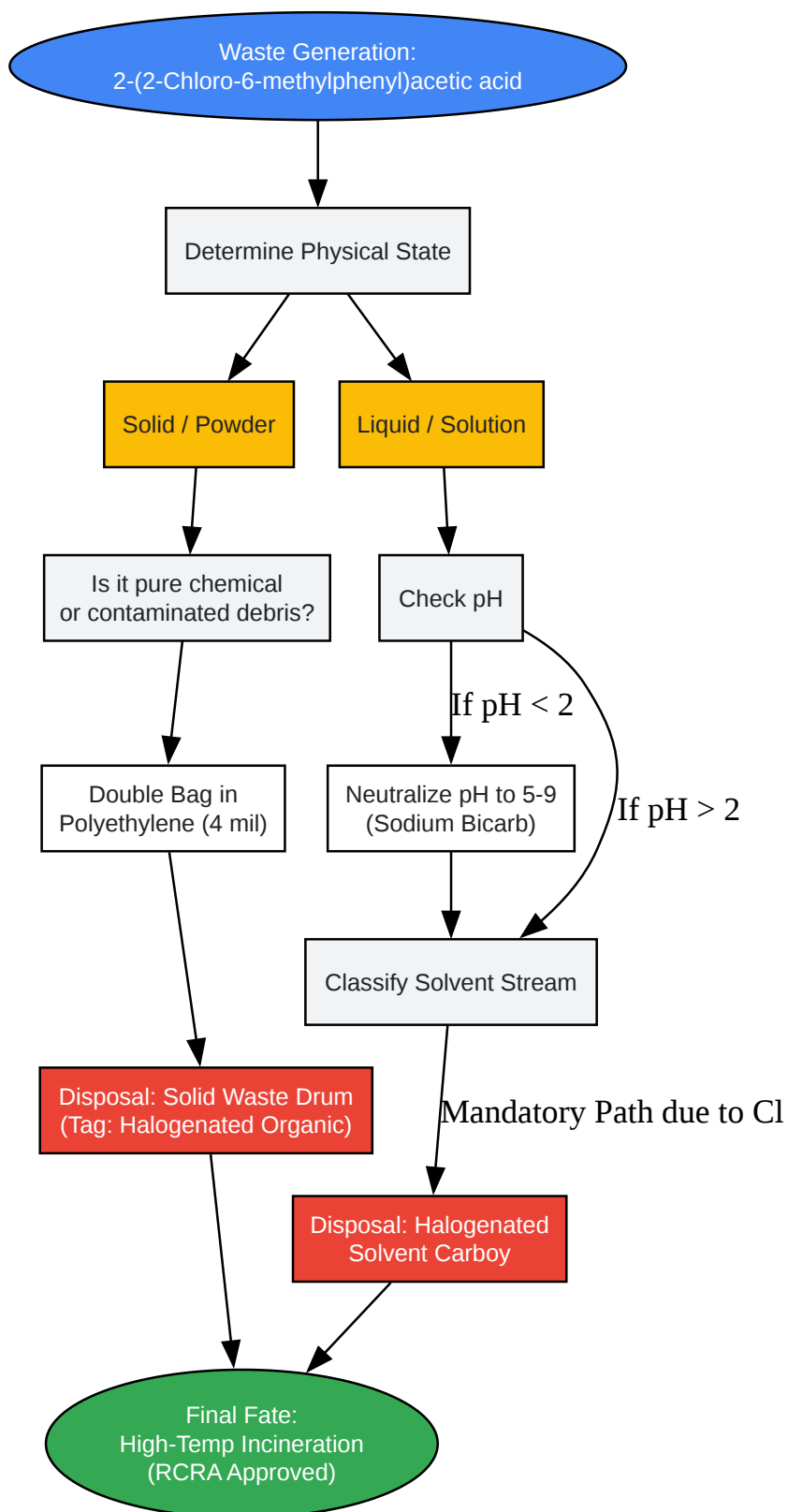
Applicable for: Reaction mixtures, HPLC waste streams containing the compound.

- Solvent Compatibility Check: Ensure the carrier solvent is compatible with the waste drum material (usually HDPE or Steel).
- Selection of Waste Stream:
 - The Rule of Thumb: If the mixture contains >0.1% halogenated content by volume, the entire container must be classified as Halogenated Waste.

- Example: 1 gram of **2-(2-Chloro-6-methylphenyl)acetic acid** dissolved in 1 Liter of Methanol must be treated as Halogenated Solvent Waste, even though Methanol is non-halogenated.[1]
- Neutralization (Optional but Recommended):
 - If the solution is highly acidic ($\text{pH} < 2$), slowly adjust pH to 5–9 using a dilute sodium bicarbonate solution before adding to the waste drum to prevent drum corrosion. Caution: This is exothermic; perform in a fume hood.
- Transfer: Funnel waste into the "Halogenated Organic Solvents" carboy (typically Red or Yellow safety cans).

Decision Logic & Workflow (Visualization)

The following diagram illustrates the critical decision nodes for disposing of chlorinated phenylacetic acid derivatives.



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Figure 1: Decision matrix for the segregation of halogenated organic acids.[1] Note the convergence on high-temperature incineration.

Emergency Procedures (Spill Response)

In the event of a spill outside of containment:

- Evacuate & Ventilate: If the spill is large (>50g) and dust is airborne, evacuate the immediate area.
- PPE: Don Nitrile gloves (double layer recommended), safety goggles, and a lab coat. Use a P95/N95 dust mask if powder is loose.
- Dry Spill:
 - Do not dry sweep (creates dust).
 - Cover with a wet paper towel or use a HEPA vacuum designated for chemical cleanup.
 - Place waste in the Solid Halogenated container.
- Wet Spill:
 - Absorb with vermiculite or sand.
 - Do not use combustible materials like sawdust (reaction risk with potential oxidizers in the waste bin).
 - Collect in the Solid Halogenated container.

Regulatory Framework & Compliance

This protocol ensures compliance with the following regulatory standards:

- EPA 40 CFR 261.31 (F-List): While not explicitly F-listed unless used as a solvent, the "Halogenated" characteristic requires management as if it were to prevent mixing with non-halogenated streams [1].[1]

- RCRA Characteristic Waste: This compound must be evaluated for toxicity characteristics. The presence of the chlorophenyl group often necessitates incineration at >1000°C to ensure complete destruction [2].
- Sewer Ban: Under 40 CFR 403.5, discharge of this compound into public sewer systems is strictly prohibited due to its potential to pass through treatment plants and accumulate in biosolids [3].

References

- U.S. Environmental Protection Agency. (2024). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261.
- Thermo Fisher Scientific. (2025).[5] Safety Data Sheet: 2-Chlorophenylacetic acid (Analogous Safety Data).
- U.S. Environmental Protection Agency. (2024). National Pretreatment Program - Prohibited Discharge Standards. 40 CFR 403.[1]5.

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Sources

- 1. [CAS#:96259-14-2 | 2-\(2,4-dichloro-6-methylphenyl\)acetic acid | Chemsrcc \[chemsrc.com\]](#)
- 2. [lobachemie.com \[lobachemie.com\]](#)
- 3. [assets.thermofisher.com \[assets.thermofisher.com\]](#)
- 4. [2-\(2,6-Dimethylphenyl\)acetic acid | C10H12O2 | CID 19840115 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. [fishersci.com \[fishersci.com\]](#)
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